

An In-depth Technical Guide to 4-(2-Carboxyethyl)-4-nitroheptanedioic Acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-(2-Carboxyethyl)-4-nitroheptanedioic acid

Cat. No.: B1224823

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

4-(2-Carboxyethyl)-4-nitroheptanedioic acid, also known as Tris(2-carboxyethyl)nitromethane, is a trifunctional aliphatic nitro acid. Its unique structure, featuring a central quaternary carbon atom bonded to a nitro group and three carboxyethyl arms, makes it a valuable building block in supramolecular chemistry and materials science. This technical guide provides a comprehensive overview of its chemical properties, synthesis, spectroscopic data, and applications, with a focus on its role in the development of dendritic polymers.

Chemical and Physical Properties

4-(2-Carboxyethyl)-4-nitroheptanedioic acid is a white to off-white solid at room temperature.^[1] Key physicochemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	59085-15-3	[2] [3]
Molecular Formula	C10H15NO8	[2] [3]
Molecular Weight	277.23 g/mol	[2]
Melting Point	181-184 °C (lit.)	[1]
Boiling Point (Predicted)	570.4 ± 50.0 °C	
Density (Predicted)	1.456 ± 0.06 g/cm³	
pKa (Predicted)	3.75 ± 0.10	
Appearance	White to off-white solid	[1]

Synonyms:

- Nitrotriacid
- Tris(2-carboxyethyl)nitromethane
- 4-(2-carboxyethyl)-4-nitropimelic acid
- 1,1,1-Tris(2-carboxyethyl)nitromethane

Synthesis

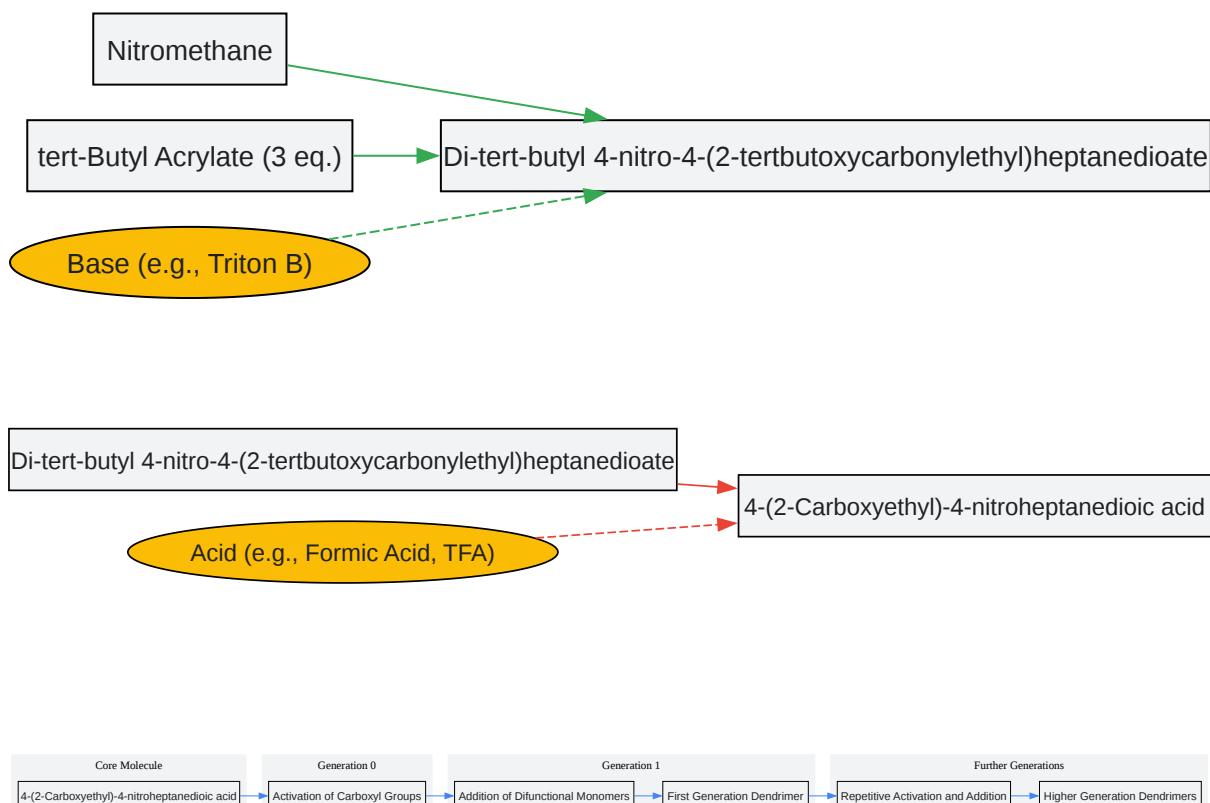
The synthesis of **4-(2-Carboxyethyl)-4-nitroheptanedioic acid** is typically achieved through a multi-step process starting from simple precursors. The overall synthetic strategy involves the Michael addition of nitromethane to three equivalents of an acrylic acid ester, followed by hydrolysis of the resulting triester.

Experimental Protocol: Synthesis of Di-tert-butyl 4-nitro-4-(2-tertbutoxycarbonylethyl)heptanedioate

A common precursor to the target molecule is its tert-butyl ester, Di-tert-butyl 4-nitro-4-(2-tertbutoxycarbonylethyl)heptanedioate (CAS: 136587-00-3).[\[4\]](#) While a detailed, peer-reviewed

experimental protocol for this specific reaction is not readily available in the public domain, the synthesis would logically proceed via a Michael addition of nitromethane to tert-butyl acrylate.

Reaction Scheme:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [rsc.org \[rsc.org\]](https://rsc.org)

- 2. 4-(2-CARBOXYETHYL)-4-NITRO HEPTANEDIOIC ACID(59085-15-3) 1H NMR spectrum [chemicalbook.com]
- 3. chembk.com [chembk.com]
- 4. Di-tert-butyl 4-nitro-4-(2-tertbutoxycarbonylethyl)heptanedioate/CAS:136587-00-3- HXCHEM [hxchem.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-(2-Carboxyethyl)-4-nitroheptanedioic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1224823#what-is-4-2-carboxyethyl-4-nitroheptanedioic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com